

# Spectroscopic Characterization of 4-fluoro-N-(2-hydroxyethyl)benzenesulfonamide: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

|                |                                               |
|----------------|-----------------------------------------------|
| Compound Name: | 4-fluoro-N-(2-hydroxyethyl)benzenesulfonamide |
| CAS No.:       | 383-49-3                                      |
| Cat. No.:      | B7756718                                      |

[Get Quote](#)

This technical guide provides an in-depth analysis of the spectroscopic data for **4-fluoro-N-(2-hydroxyethyl)benzenesulfonamide**, a key intermediate in pharmaceutical and materials science. The following sections detail the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound. The interpretation of this data is grounded in fundamental principles of spectroscopy and supported by data from structurally similar molecules. This document is intended for researchers, scientists, and drug development professionals who require a thorough understanding of the structural characterization of this molecule.

## Introduction

**4-fluoro-N-(2-hydroxyethyl)benzenesulfonamide** is a substituted benzenesulfonamide derivative. The structural elucidation of such molecules is paramount for confirming their identity, purity, and for understanding their chemical behavior. Spectroscopic techniques are the

cornerstone of this characterization. This guide will walk through the theoretical and practical aspects of obtaining and interpreting the NMR, IR, and Mass spectra of the title compound.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **4-fluoro-N-(2-hydroxyethyl)benzenesulfonamide**, both  $^1\text{H}$  and  $^{13}\text{C}$  NMR are indispensable.

### Experimental Protocol: NMR Spectroscopy

#### Sample Preparation:

- Dissolve approximately 5-10 mg of **4-fluoro-N-(2-hydroxyethyl)benzenesulfonamide** in 0.5-0.7 mL of a suitable deuterated solvent (e.g.,  $\text{CDCl}_3$  or  $\text{DMSO-d}_6$ ).
- Transfer the solution to a 5 mm NMR tube.
- Ensure the solution is clear and free of any particulate matter.

#### Instrument Parameters (Typical for a 400 MHz Spectrometer):

- $^1\text{H}$  NMR:
  - Pulse Program: Standard single pulse (zg30)
  - Number of Scans: 16-32
  - Relaxation Delay (d1): 1-2 seconds
  - Acquisition Time: 3-4 seconds
- $^{13}\text{C}$  NMR:
  - Pulse Program: Proton-decoupled (zgpg30)
  - Number of Scans: 1024-4096 (due to the low natural abundance of  $^{13}\text{C}$ )
  - Relaxation Delay (d1): 2-5 seconds

- Acquisition Time: 1-2 seconds

## **$^1\text{H}$ NMR Spectral Data (Predicted)**

The  $^1\text{H}$  NMR spectrum will provide information on the number of different types of protons, their chemical environment, and their proximity to other protons.

| Chemical Shift<br>( $\delta$ , ppm) | Multiplicity                 | Integration | Assignment             | Rationale                                                                                                                                                               |
|-------------------------------------|------------------------------|-------------|------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| ~ 7.9 - 7.8                         | Doublet of doublets (dd)     | 2H          | H-2, H-6<br>(aromatic) | Protons ortho to the electron-withdrawing sulfonyl group are deshielded. Coupling to both the ortho protons and the fluorine atom will result in a doublet of doublets. |
| ~ 7.3 - 7.2                         | Doublet of doublets (dd)     | 2H          | H-3, H-5<br>(aromatic) | Protons meta to the sulfonyl group and ortho to the fluorine atom.                                                                                                      |
| ~ 5.5 - 5.0                         | Triplet (t) or broad singlet | 1H          | -NH-                   | The chemical shift of the sulfonamide proton can be variable and its signal may be broad. It will likely show coupling to the adjacent methylene group.                 |
| ~ 3.7 - 3.6                         | Triplet (t)                  | 2H          | -CH <sub>2</sub> -OH   | Methylene group adjacent to the hydroxyl group.                                                                                                                         |
| ~ 3.2 - 3.1                         | Quartet (q) or triplet (t)   | 2H          | -NH-CH <sub>2</sub> -  | Methylene group adjacent to the sulfonamide                                                                                                                             |

nitrogen.

Coupling to both the -NH- proton and the other methylene group will result in a complex multiplet.

~ 2.5 - 2.0

Triplet (t) or  
broad singlet

1H

-OH

The hydroxyl proton signal can be broad and its chemical shift is concentration and solvent dependent.

## <sup>13</sup>C NMR Spectral Data (Predicted)

The <sup>13</sup>C NMR spectrum reveals the number of chemically non-equivalent carbon atoms and their electronic environment.

| Chemical Shift ( $\delta$ , ppm)         | Assignment            | Rationale                                                                                              |
|------------------------------------------|-----------------------|--------------------------------------------------------------------------------------------------------|
| ~ 165 (d, $^1\text{JCF} \approx 250$ Hz) | C-4 (aromatic)        | The carbon directly attached to fluorine will show a large one-bond coupling constant.                 |
| ~ 140                                    | C-1 (aromatic)        | Quaternary carbon attached to the sulfonyl group. Quaternary carbons typically have weaker signals.[1] |
| ~ 130 (d, $^3\text{JCF} \approx 9$ Hz)   | C-2, C-6 (aromatic)   | Carbons ortho to the fluorine atom will show a smaller three-bond coupling.                            |
| ~ 116 (d, $^2\text{JCF} \approx 22$ Hz)  | C-3, C-5 (aromatic)   | Carbons meta to the fluorine atom will exhibit a two-bond coupling.                                    |
| ~ 60                                     | -CH <sub>2</sub> -OH  | Carbon atom of the methylene group attached to the hydroxyl group.                                     |
| ~ 45                                     | -NH-CH <sub>2</sub> - | Carbon atom of the methylene group attached to the sulfonamide nitrogen.                               |

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by observing the absorption of infrared radiation at specific wavenumbers corresponding to the vibrations of chemical bonds.

## Experimental Protocol: IR Spectroscopy

Sample Preparation (Attenuated Total Reflectance - ATR):

- Place a small amount of the solid sample directly onto the ATR crystal.
- Apply pressure using the anvil to ensure good contact between the sample and the crystal.

- Record the spectrum.

Instrument Parameters:

- Technique: Fourier Transform Infrared (FTIR) with ATR accessory
- Spectral Range: 4000 - 400  $\text{cm}^{-1}$
- Resolution: 4  $\text{cm}^{-1}$
- Number of Scans: 16-32

## IR Spectral Data (Predicted)

| Wavenumber (cm <sup>-1</sup> ) | Intensity     | Assignment                                      | Rationale                                                                         |
|--------------------------------|---------------|-------------------------------------------------|-----------------------------------------------------------------------------------|
| ~ 3500                         | Broad, Medium | O-H stretch                                     | The broadness is indicative of hydrogen bonding from the hydroxyl group.          |
| ~ 3300                         | Medium, Sharp | N-H stretch                                     | Characteristic stretching vibration of the sulfonamide N-H bond.                  |
| ~ 3100 - 3000                  | Weak          | Aromatic C-H stretch                            | Stretching vibrations of the C-H bonds on the benzene ring.                       |
| ~ 2950 - 2850                  | Medium        | Aliphatic C-H stretch                           | Symmetric and asymmetric stretching of the methylene C-H bonds.                   |
| ~ 1600, 1480                   | Medium        | C=C stretch (aromatic)                          | Characteristic skeletal vibrations of the benzene ring.                           |
| ~ 1340, 1160                   | Strong        | S=O stretch (asymmetric and symmetric)          | The two strong bands are characteristic of the sulfonyl group (SO <sub>2</sub> ). |
| ~ 1250                         | Strong        | C-F stretch                                     | Stretching vibration of the carbon-fluorine bond.                                 |
| ~ 1090                         | Strong        | C-O stretch                                     | Stretching vibration of the alcohol C-O bond.                                     |
| ~ 830                          | Strong        | p-disubstituted benzene C-H bend (out-of-plane) | This strong band is characteristic of a 1,4-                                      |

disubstituted benzene  
ring.

---

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its structure.

## Experimental Protocol: Mass Spectrometry

Sample Preparation (Electrospray Ionization - ESI):

- Prepare a dilute solution of the sample (1-10 µg/mL) in a suitable solvent (e.g., methanol or acetonitrile).
- Introduce the solution into the mass spectrometer via direct infusion or through a liquid chromatography system.

Instrument Parameters (ESI-MS):

- Ionization Mode: Positive or Negative Electrospray Ionization
- Mass Analyzer: Quadrupole, Time-of-Flight (TOF), or Orbitrap
- Scan Range: m/z 50 - 500

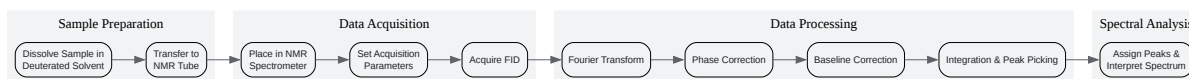
## Mass Spectral Data (Predicted)

- Molecular Ion ( $M^{+}$ ) or Pseudomolecular Ion ( $[M+H]^+$  or  $[M-H]^-$ ):
  - The molecular weight of **4-fluoro-N-(2-hydroxyethyl)benzenesulfonamide** ( $C_8H_{10}FNO_3S$ ) is approximately 219.24 g/mol .
  - In positive ion mode, a peak at m/z 220.05 ( $[M+H]^+$ ) would be expected.
  - In negative ion mode, a peak at m/z 218.03 ( $[M-H]^-$ ) would be expected.
- Key Fragmentation Patterns:

- Loss of the hydroxyethyl group: A fragment corresponding to the loss of  $\text{C}_2\text{H}_5\text{NO}$  (mass  $\approx 59$ ) from the molecular ion.
- Formation of the 4-fluorobenzenesulfonyl cation: A prominent peak at  $m/z$  159, corresponding to  $[\text{FC}_6\text{H}_4\text{SO}_2]^+$ .
- Loss of  $\text{SO}_2$ : A fragment resulting from the loss of sulfur dioxide (mass  $\approx 64$ ).
- Cleavage of the C-S bond: Fragments corresponding to the 4-fluorophenyl cation ( $m/z$  95) and the  $[\text{SO}_2\text{NHCH}_2\text{CH}_2\text{OH}]$  radical.

## Visualization of Experimental Workflows

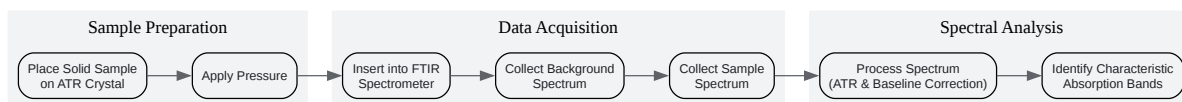
### NMR Spectroscopy Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for NMR data acquisition and analysis.

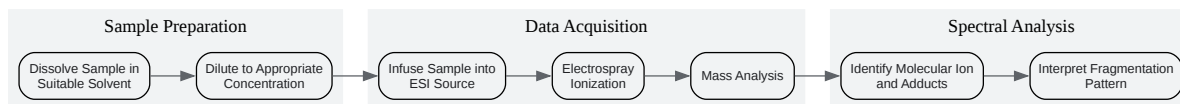
### IR Spectroscopy (ATR) Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for IR data acquisition using an ATR accessory.

## Mass Spectrometry (ESI) Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for Mass Spectrometry data acquisition via ESI.

## Conclusion

The comprehensive spectroscopic analysis presented in this guide provides a robust framework for the structural confirmation of **4-fluoro-N-(2-hydroxyethyl)benzenesulfonamide**. The predicted NMR, IR, and Mass spectral data, along with the detailed experimental protocols, offer a valuable resource for researchers in the fields of medicinal chemistry, organic synthesis, and materials science. The synergistic use of these analytical techniques ensures an unambiguous characterization of this important chemical entity.

## References

- Chem Help ASAP. (2022, October 7). sample 13C NMR spectra of compounds with common functional groups [Video]. YouTube. [\[Link\]](#)
- Clark, J. (n.d.). interpreting C-13 NMR spectra. Chemguide. [\[Link\]](#)
- Fan, M., Dai, D., & Huang, B. (2019). How to Read and Interpret FTIR Spectroscopy of Organic Material. Indonesian Journal of Science & Technology, 4(1), 1-14. [\[Link\]](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [m.youtube.com](https://m.youtube.com) [[m.youtube.com](https://m.youtube.com)]
- To cite this document: BenchChem. [Spectroscopic Characterization of 4-fluoro-N-(2-hydroxyethyl)benzenesulfonamide: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7756718/docs#spectroscopic-characterization-of-4-fluoro-n-2-hydroxyethyl-benzenesulfonamide-a-technical-guide>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)

